

2-Chloro-3,5-diiodopyridin-4-amine molecular structure

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Compound of Interest

Compound Name: 2-Chloro-3,5-diiodopyridin-4-amine

Cat. No.: B1389533

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An In-Depth Technical Guide to the Molecular Structure and Utility of **2-Chloro-3,5-diiodopyridin-4-amine**

Introduction

2-Chloro-3,5-diiodopyridin-4-amine is a halogenated pyridine derivative that has emerged as a significant building block in modern organic synthesis. Its unique molecular architecture, featuring a pyridine core substituted with both electron-withdrawing halogens and an electron-donating amine group, imparts a versatile reactivity profile. This guide provides a comprehensive technical overview of its structure, properties, synthesis, and applications, tailored for researchers and professionals in drug development and chemical sciences. The compound's strategic importance lies in its utility as a scaffold for constructing complex heterocyclic systems, which are prevalent in many biologically active molecules.

Molecular Structure and Physicochemical Properties

The foundational structure of **2-Chloro-3,5-diiodopyridin-4-amine** consists of a central pyridine ring. The substitutions at key positions are critical to its chemical behavior:

- Pyridine Ring: An aromatic, electron-deficient heterocycle that serves as the core scaffold.

- **2-Chloro Group:** An electron-withdrawing chlorine atom that influences the ring's electronic density and provides a site for nucleophilic substitution or cross-coupling reactions.
- **3,5-Diiodo Groups:** Two iodine atoms that are excellent leaving groups in metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). Their steric bulk and electronic effects further modulate the molecule's reactivity.
- **4-Amine Group:** A primary amine that acts as a nucleophile and a directing group, influencing the regioselectivity of further chemical transformations.

This specific arrangement of functional groups creates a molecule with multiple reactive handles, allowing for sequential and selective modifications.

Physicochemical Data Summary

The key properties of **2-Chloro-3,5-diiodopyridin-4-amine** are summarized in the table below for quick reference.

Property	Value
CAS Number	1171919-00-8 [1] [2] [3]
Molecular Formula	C ₅ H ₃ ClI ₂ N ₂ [1] [4]
Molecular Weight	380.35 g/mol [1] [4]
Physical Form	Solid
Melting Point	158-159 °C [4]
Purity	Typically ≥95-97% [1] [2]
InChI Key	ADBYPUPWCVKWCP-UHFFFAOYSA-N
Storage	Store at 2-8°C, shielded from light in a dry, sealed container [5]

Molecular Structure Diagram

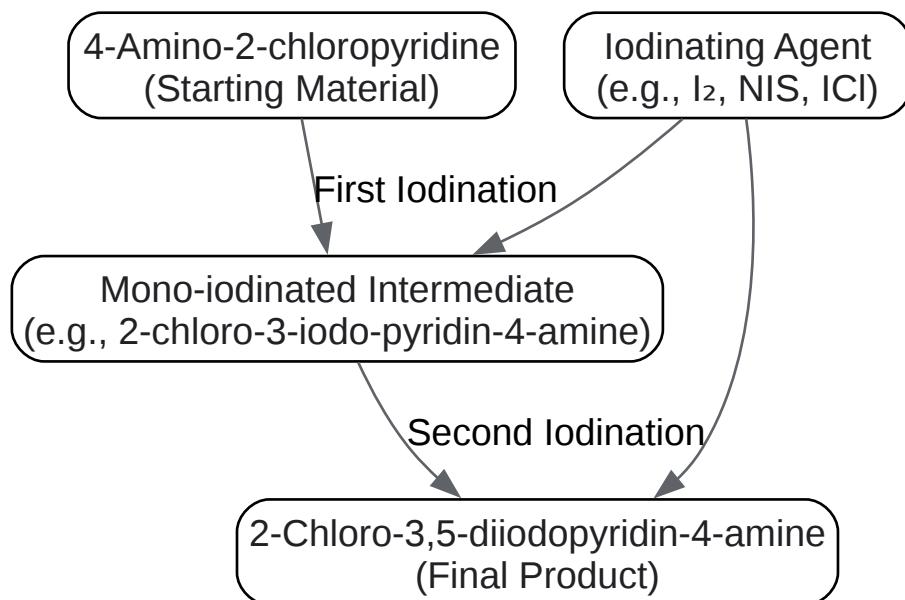


Figure 2: Conceptual Synthesis Pathway

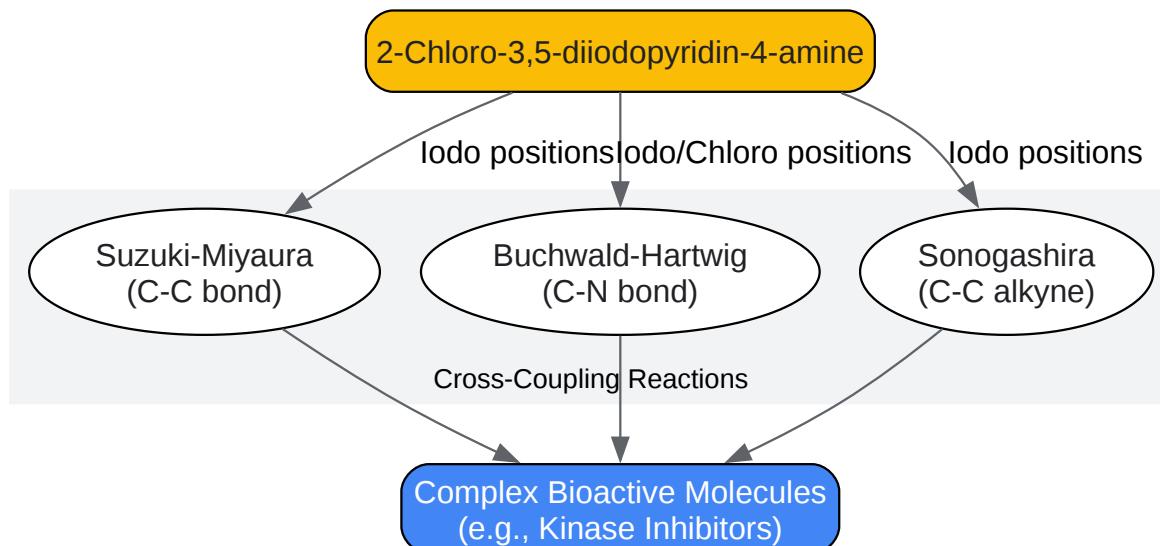


Figure 3: Key Synthetic Transformations

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